

An In-depth Technical Guide to Calcium Superoxide: Molecular Formula and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium superoxide

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This technical guide provides a comprehensive overview of the molecular formula, structure, and synthesis of **calcium superoxide**, a compound of interest for its potential applications in various scientific fields.

Molecular Formula and Physicochemical Properties

Calcium superoxide is an inorganic compound with the molecular formula $\text{Ca}(\text{O}_2)_2$, also represented as CaO_4 . It consists of a calcium cation (Ca^{2+}) and two superoxide anions (O_2^-). The molecular weight of **calcium superoxide** is approximately 104.08 g/mol .

Table 1: Physicochemical Properties of **Calcium Superoxide**

| Property | Value | Reference |
|-------------------|---|--------------------------------------|
| Molecular Formula | $\text{Ca}(\text{O}_2)_2$ or CaO_4 | [1][2][3] |
| Molecular Weight | 104.08 g/mol | [3] |
| CAS Number | 12133-35-6 | [2] |
| Appearance | Yellowish solid | Inferred from synthesis descriptions |

Molecular Structure and Crystallographic Data

The crystal structure of **calcium superoxide** has been predicted to be a trigonal system with the space group P-3m1. This structure is analogous to that of Calaverite (AuTe₂). In this arrangement, the calcium ion is coordinated with six oxygen atoms from the superoxide anions.

Table 2: Crystallographic Data for **Calcium Superoxide** (Predicted)

| Parameter | Value | Reference |
|------------------|-----------------|-----------|
| Crystal System | Trigonal | [1] |
| Space Group | P-3m1 (No. 164) | [1] |
| a | 3.69 Å | [1] |
| b | 3.69 Å | [1] |
| c | 3.55 Å | [1] |
| α | 90° | [1] |
| β | 90° | [1] |
| γ | 120° | [1] |
| Ca-O Bond Length | 2.36 Å | [1] |

Note: The crystallographic data presented is based on computational predictions from the Materials Project and awaits full experimental confirmation. Many literature sources ambiguously refer to "CaO₂," which often pertains to calcium peroxide rather than **calcium superoxide**.

Experimental Protocols

Synthesis of Calcium Superoxide from Calcium Peroxide Diperoxyhydrate

A prominent method for synthesizing **calcium superoxide** involves the controlled thermal decomposition of calcium peroxide diperoxyhydrate (CaO₂·2H₂O₂) under vacuum.[4][5][6][7]

Materials:

- Calcium peroxide diperoxyhydrate ($\text{CaO}_2 \cdot 2\text{H}_2\text{O}_2$)
- Dry inert gas (e.g., nitrogen or argon)
- Liquid nitrogen

Equipment:

- Vacuum chamber
- Container with a large surface area
- Support structure with coolant circulation capabilities
- Vacuum pump
- Cold trap or condensing surface
- Temperature control system

Procedure:

- Spread a thin layer of calcium peroxide diperoxyhydrate onto the surface of a container. The recommended surface area is between 18 to 300 cm^2 per gram of the starting material.
- Place the container within a vacuum chamber on a support structure that allows for temperature control via a circulating coolant.
- Partially evacuate the vacuum chamber.
- Carefully raise the temperature of the calcium peroxide diperoxyhydrate to a range of 0°C to 40°C .
- Maintain the selected temperature and a partial vacuum. The disproportionation reaction will proceed, yielding **calcium superoxide**, calcium hydroxide, oxygen, and water.

- Continuously remove the water vapor as it forms. This can be achieved by sweeping the reaction chamber with a slow stream of a dry inert gas and/or by condensing the water on a cold surface (e.g., a liquid nitrogen cold trap).
- Once the reaction is complete, backfill the chamber with a dry inert gas to return to atmospheric pressure.
- The resulting solid product is the **calcium superoxide**.

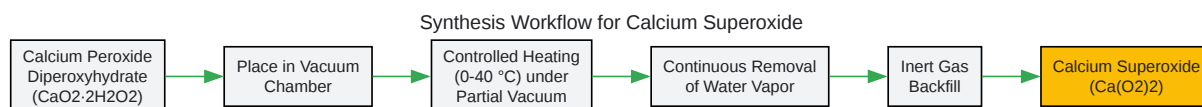
Characterization

X-ray Diffraction (XRD): Powder X-ray diffraction is a primary technique for identifying the crystalline phases in the product and determining the lattice parameters. The sample should be handled in an inert atmosphere to prevent reaction with atmospheric moisture and carbon dioxide. The resulting diffraction pattern can be compared with theoretical patterns to confirm the presence of the desired **calcium superoxide** phase.[8][9][10][11]

Vibrational Spectroscopy (FTIR/Raman): Infrared and Raman spectroscopy can be used to identify the vibrational modes of the superoxide anion (O_2^-) in the product. The NIST Chemistry WebBook reports vibrational modes for CaO_4 at approximately 494.4 cm^{-1} and 449.5 cm^{-1} . [2] These characteristic peaks can help confirm the formation of **calcium superoxide**.

Visualizations

Caption: A simplified 2D representation of the coordination environment around a central calcium atom in the predicted crystal structure of **calcium superoxide**.



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Caption: Experimental workflow for the synthesis of **calcium superoxide** from calcium peroxide diperoxyhydrate.

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